

Application Notes and Protocols for Antiblaze V6 in Rigid Polyurethane Foam

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Compound of Interest		
Compound Name:	Antiblaze 100	
Cat. No.:	B10775394	Get Quote

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Introduction

Antiblaze V6 is a chlorinated organophosphate additive flame retardant used to enhance the fire resistance of polymeric materials, including rigid polyurethane (PUR) foams.[1][2] Chemically identified as [2-[bis(2-chloroethoxy)phosphoryloxymethyl]-3-chloro-2-(chloromethyl)propyl] bis(2-chloroethyl) phosphate (CAS RN: 38051-10-4), it is also known by trade names such as Phosgard 2XC20 and Amgard V 6.[3][4] This document provides a detailed experimental protocol for the incorporation and evaluation of Antiblaze V6 in a generic rigid polyurethane foam formulation. The protocols for key flammability tests, UL 94 and cone calorimetry, are also detailed.

Due to the limited availability of specific performance data for Antiblaze V6 in the public domain, this document presents representative data from studies on similar chlorinated and organophosphate flame retardants in rigid polyurethane foam to provide an expected performance profile.

Experimental Protocols Materials and Equipment

Materials:

Polyether polyol (e.g., sucrose/glycerin-based, OH value 400-500 mg KOH/g)



- Polymeric methylene diphenyl diisocyanate (pMDI, isocyanate index 110)
- Antiblaze V6
- Surfactant (e.g., silicone-based)
- Catalyst (e.g., amine-based)
- Blowing agent (e.g., water, pentane)
- Paper cups and wooden spatula for mixing
- Mold for foam casting (e.g., 200 x 200 x 50 mm)
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

Equipment:

- Analytical balance
- Mechanical stirrer
- · Fume hood
- Oven
- Saw for cutting foam samples
- UL 94 vertical burn test chamber
- Cone calorimeter

Preparation of Rigid Polyurethane Foam with Antiblaze V6

This protocol describes the preparation of a rigid polyurethane foam incorporating Antiblaze V6 as an additive flame retardant. The concentration of Antiblaze V6 can be varied to evaluate its effect on flammability.

BENCH

- Preparation of the Polyol Premix (Component A):
 - 1. In a paper cup, weigh the desired amount of polyether polyol.
 - 2. Add the surfactant, catalyst, and blowing agent to the polyol according to the formulation table below.
 - 3. Weigh the desired amount of Antiblaze V6 and add it to the polyol mixture. Loading levels can be varied (e.g., 5, 10, 15, 20 parts per hundred parts of polyol php).
 - 4. Mix all components thoroughly with a mechanical stirrer for 60 seconds at 2000 rpm until a homogeneous mixture is obtained.
- Foaming Process:
 - 1. Weigh the required amount of pMDI (Component B) in a separate paper cup. The amount is calculated based on the desired isocyanate index.
 - 2. Pour Component B into Component A and immediately start vigorous stirring with the mechanical stirrer for 10-15 seconds.
 - 3. Quickly pour the reacting mixture into the mold.
 - 4. Allow the foam to rise and cure in a fume hood at room temperature for 24 hours.
 - 5. Post-cure the foam in an oven at 70°C for 24 hours.
- Sample Preparation:
 - 1. After curing, carefully remove the foam block from the mold.
 - Cut the foam block into specimens of the required dimensions for flammability testing using a saw.
 - UL 94: 125 x 13 x 10 mm
 - Cone Calorimetry: 100 x 100 x 50 mm



Table 1: Example Formulation for Rigid Polyurethane Foam

Component	Parts by Weight (php)
Polyether Polyol	100
Antiblaze V6	5 - 25
Silicone Surfactant	1.5
Amine Catalyst	1.0
Water (Blowing Agent)	2.0
pMDI	To an NCO Index of 110

Flammability Testing Protocols

This test evaluates the burning characteristics of the foam specimens after exposure to a flame.

- Condition the specimens (125 x 13 x 10 mm) at 23°C and 50% relative humidity for 48 hours.
- Mount a specimen vertically in the UL 94 test chamber.
- Apply a calibrated flame to the bottom edge of the specimen for 10 seconds.
- Remove the flame and record the afterflame time (t1).
- Immediately re-apply the flame for another 10 seconds.
- Remove the flame and record the afterflame time (t2) and afterglow time (t3).
- Record if any flaming drips ignite a cotton patch placed below the specimen.
- Test a total of five specimens.
- Classify the material as V-0, V-1, or V-2 based on the criteria in Table 2.

Table 2: UL 94 V Classification Criteria



Criteria	V-0	V-1	V-2
Afterflame time for each specimen (t1 or t2)	≤ 10 s	≤ 30 s	≤ 30 s
Total afterflame time for 5 specimens (t1 + t2)	≤ 50 s	≤ 250 s	≤ 250 s
Afterflame plus afterglow time for each specimen (t2 + t3)	≤ 30 s	≤ 60 s	≤ 60 s
Dripping of flaming particles that ignite cotton	No	No	Yes
Burn to holding clamp	No	No	No

This test measures the heat release rate and other combustion properties of the foam.

- Condition the specimens (100 x 100 x 50 mm) at 23°C and 50% relative humidity for 48 hours.
- Wrap the sides and bottom of the specimen in aluminum foil.
- Place the specimen on the sample holder of the cone calorimeter.
- Expose the specimen to a constant heat flux of 35 or 50 kW/m².
- Ignite the pyrolysis gases with a spark igniter.
- Continuously measure the following parameters during combustion:
 - Time to ignition (TTI)
 - Heat release rate (HRR)



- Peak heat release rate (pHRR)
- Total heat release (THR)
- Mass loss rate (MLR)
- Smoke production rate (SPR)
- Total smoke release (TSR)
- o CO and CO2 yield

Data Presentation

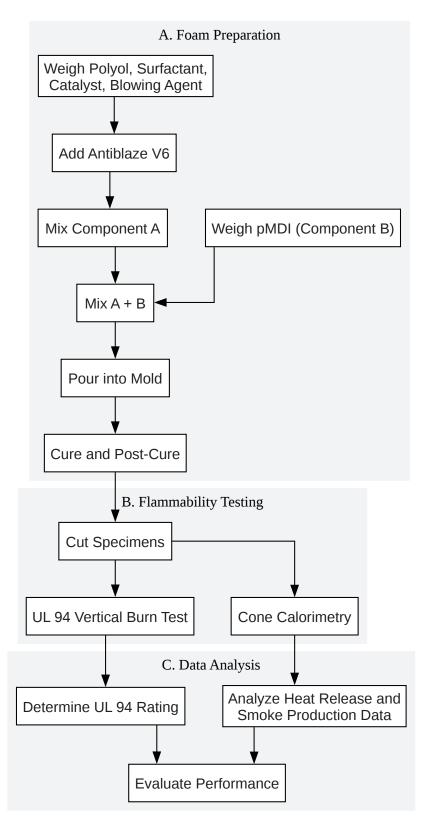
The following table summarizes representative quantitative data for rigid polyurethane foam with and without a chlorinated organophosphate flame retardant. This data is based on published results for similar flame retardants and provides an expected range of performance for foams treated with Antiblaze V6.

Table 3: Representative Flammability Data for Rigid Polyurethane Foam

nated ophosphate FR
sufficient loading)
00
1500



Visualizations Experimental Workflow



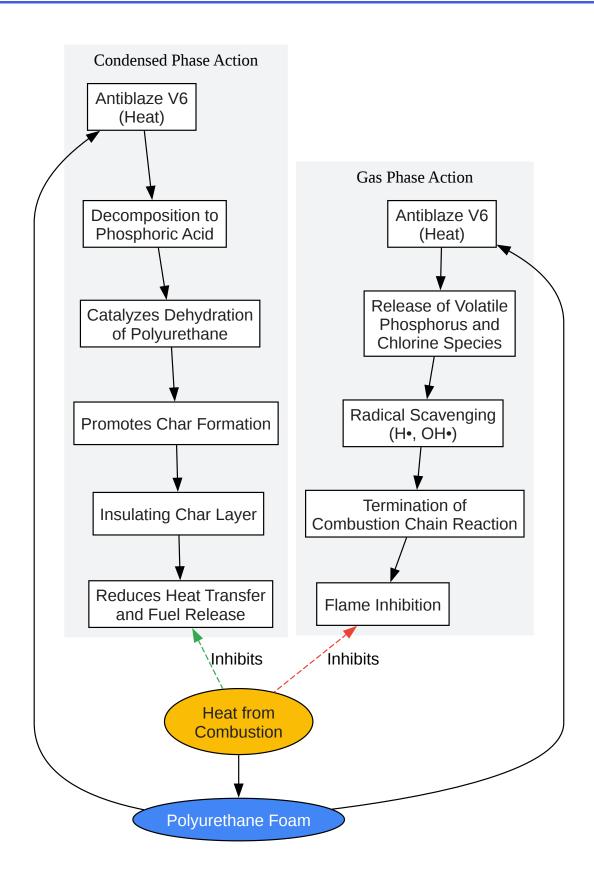


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Caption: Experimental workflow for preparing and testing Antiblaze V6 in rigid polyurethane foam.

Proposed Flame Retardant Mechanism of Antiblaze V6





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Caption: Dual-phase flame retardant mechanism of Antiblaze V6 in polyurethane foam.



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